

hydroxyl radical reaction rate constants database

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Compound of Interest

Compound Name: *Hydroxyl radical*

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An In-depth Technical Guide to **Hydroxyl Radical** Reaction Rate Constants

For researchers, scientists, and professionals in drug development, understanding the reactivity of **hydroxyl radicals** ($\bullet\text{OH}$) is paramount. This highly reactive oxygen species plays a crucial role in atmospheric chemistry, environmental fate studies, and biological systems, including drug metabolism and toxicology. This guide provides a comprehensive overview of **hydroxyl radical** reaction rate constants, detailing key databases, experimental methodologies for their determination, and a summary of relevant data.

Core Concepts in Hydroxyl Radical Reactivity

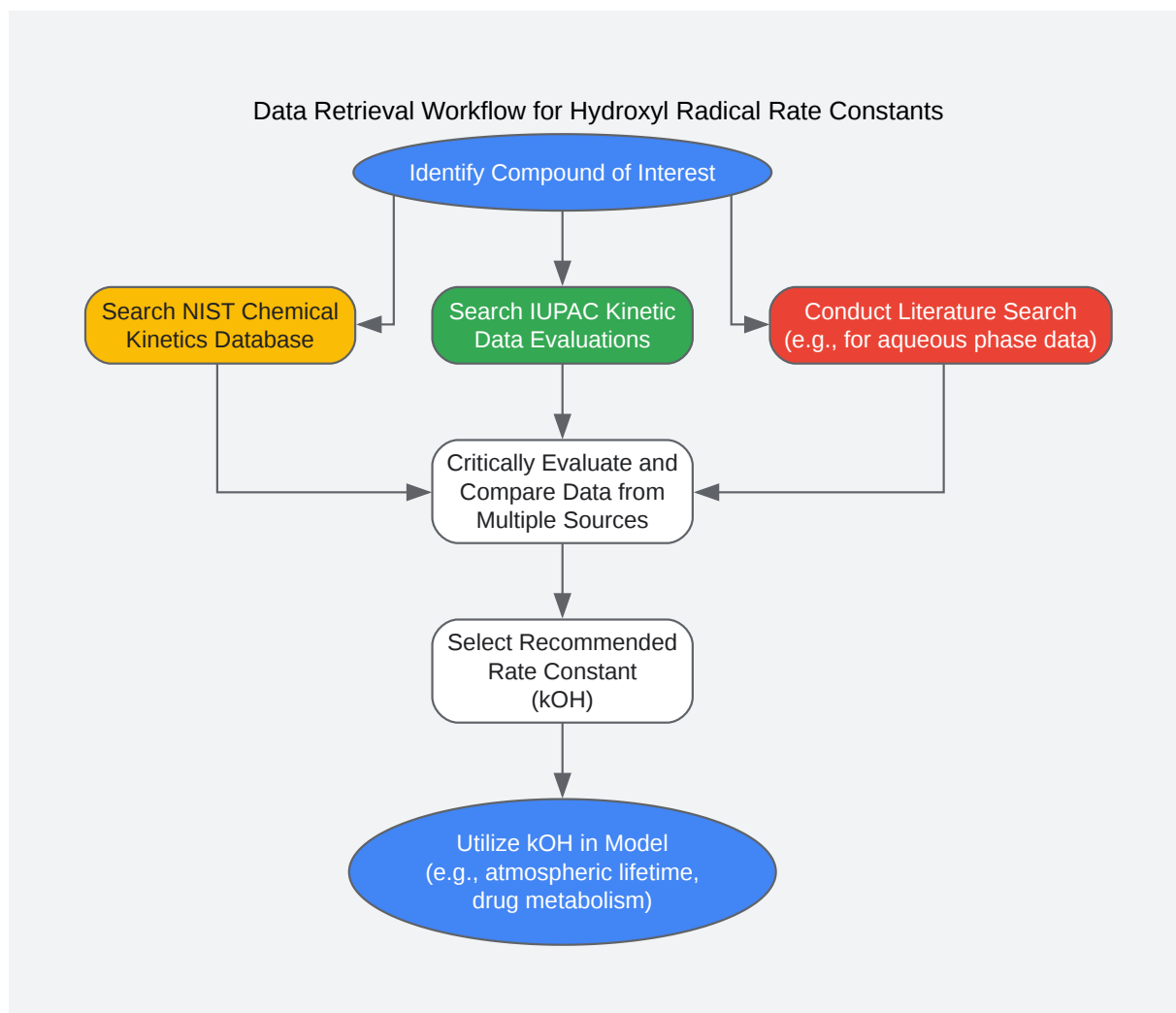
The **hydroxyl radical** is a potent oxidizing agent that reacts with a vast array of organic and inorganic compounds. The rate at which these reactions occur is quantified by the reaction rate constant (k_{OH}). This value is a critical parameter in models that predict the atmospheric lifetime of pollutants, the degradation pathways of pharmaceuticals, and the oxidative stress in biological systems.^[1] The determination of these rate constants relies on robust experimental techniques and access to reliable, curated databases.

Key Databases for Hydroxyl Radical Reaction Rate Constants

Several international bodies and research institutions maintain databases of chemical kinetic data, which are invaluable resources for obtaining critically evaluated rate constants for **hydroxyl radical** reactions.

1. NIST Chemical Kinetics Database: The National Institute of Standards and Technology (NIST) provides a comprehensive, searchable database of gas-phase kinetic data.^[2] This resource contains an extensive collection of reaction rate constants, including those for **hydroxyl radical** reactions with a wide range of compounds.^{[3][4][5][6]} The database is searchable by reactants, and the data is compiled from peer-reviewed literature.^[2]
2. IUPAC Task Group on Atmospheric Chemical Kinetic Data Evaluation: The International Union of Pure and Applied Chemistry (IUPAC) maintains a regularly updated and critically evaluated database of kinetic data for atmospheric chemistry.^{[7][8]} This is a primary source for gas-phase reactions of **hydroxyl radicals** with organic compounds and other atmospheric species. The data sheets provide preferred values and reliability estimates.^[9]
3. Other Compilations: Numerous review articles and specialized databases exist that compile and evaluate **hydroxyl radical** reaction rate constants for specific classes of compounds or environments, such as aqueous solutions.^{[10][11]}

The following diagram illustrates a typical workflow for retrieving **hydroxyl radical** reaction rate constant data from these primary databases.



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Caption: Workflow for retrieving **hydroxyl radical** reaction rate constants.

Experimental Determination of Hydroxyl Radical Reaction Rate Constants

The experimental measurement of k_{OH} values is essential for populating kinetic databases and validating theoretical models. Various techniques have been developed, with the relative

rate method being one of the most common for gas-phase reactions.

Relative Rate Method

The relative rate method is an experimental technique used to determine the rate constant of a reaction of interest by comparing it to the rate of a reference reaction with a well-known rate constant.[\[12\]](#)[\[13\]](#)

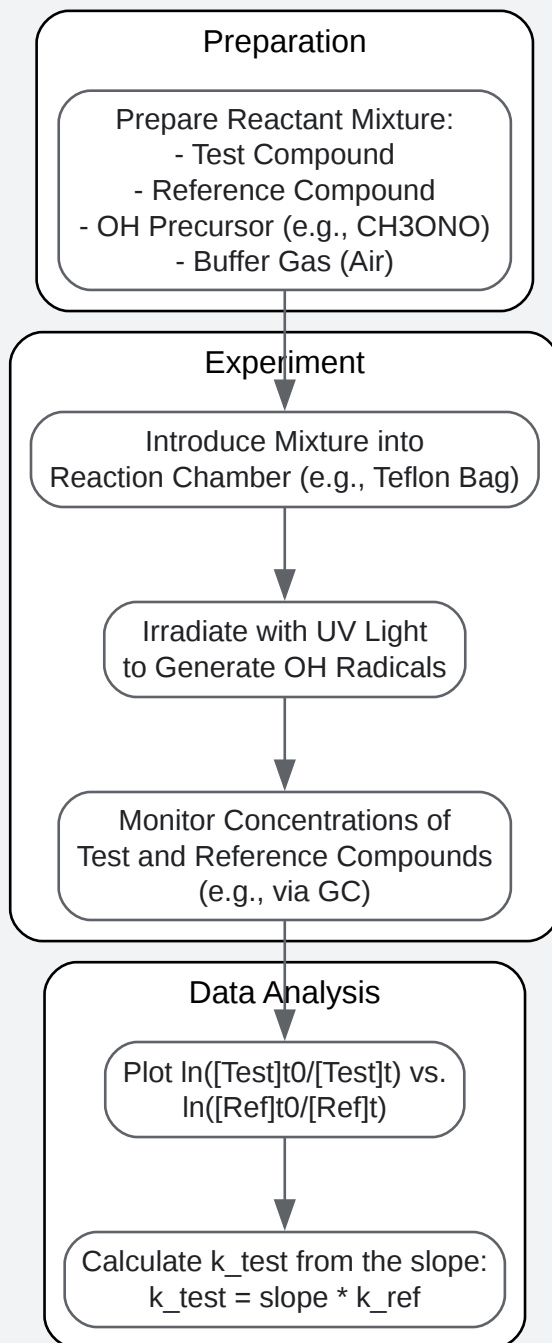
Experimental Protocol:

An experimental protocol has been developed to determine the gas-phase rate constants for the reactions of the hydroxyl (OH) radical with chemicals at room temperature.[\[14\]](#) This technique is based on monitoring the disappearance rates of the test compound and a reference organic in an irradiated mixture.[\[14\]](#)

- **Reaction Chamber:** Irradiations are typically carried out in Teflon bags or a smog chamber.[\[14\]](#)[\[15\]](#)[\[16\]](#)
- **Reactant Mixture:** A mixture containing the test compound, a reference compound with a known k_{OH} , a source of **hydroxyl radicals** (e.g., the photolysis of methyl nitrite or hydrogen peroxide), and a buffer gas (e.g., air or nitrogen) is prepared.[\[14\]](#)[\[15\]](#)
- **OH Radical Generation:** **Hydroxyl radicals** are generated in situ, often through the photolysis of a precursor. For example, the irradiation of methyl nitrite (CH_3ONO) in air produces **hydroxyl radicals**.[\[15\]](#)
- **Monitoring:** The concentrations of the test and reference compounds are monitored over time using techniques such as gas chromatography (GC).[\[14\]](#)[\[15\]](#)
- **Data Analysis:** The relative loss of the test and reference compounds is used to calculate the unknown rate constant.

The following diagram illustrates the experimental workflow for the relative rate method.

Experimental Workflow for the Relative Rate Method



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Caption: Workflow for the relative rate experimental method.

Other Experimental Techniques

Other methods for determining **hydroxyl radical** rate constants include:

- Flash Photolysis-Resonance Fluorescence (FPRF): A direct technique where a pulse of light generates OH radicals, and their decay is monitored by resonance fluorescence.[\[16\]](#)
- Discharge Flow-Mass Spectrometry (DF-MS): This method involves generating OH radicals in a flow tube and monitoring their reaction with the compound of interest using a mass spectrometer.[\[16\]](#)
- Pulsed Photolysis-Laser Induced Fluorescence (PP-LIF): Similar to FPRF, but uses laser-induced fluorescence for more sensitive detection of OH radicals.[\[16\]](#)

Tabulated Hydroxyl Radical Reaction Rate Constants

The following tables summarize selected **hydroxyl radical** reaction rate constants for various classes of compounds. These values are primarily for the gas phase at or near 298 K. For temperature-dependent expressions, refer to the primary databases.

Table 1: Rate Constants for Reactions of OH with Alkanes and Cycloalkanes[\[17\]](#)

Compound	kOH (cm ³ molecule ⁻¹ s ⁻¹)
Methane	6.4 x 10 ⁻¹⁵
Ethane	2.5 x 10 ⁻¹³
Propane	1.1 x 10 ⁻¹²
n-Butane	2.4 x 10 ⁻¹²
n-Pentane	3.8 x 10 ⁻¹²
n-Hexane	5.6 x 10 ⁻¹²
Cyclohexane	7.4 x 10 ⁻¹²

Table 2: Rate Constants for Reactions of OH with Selected Volatile Organic Compounds (VOCs)

Compound	kOH (cm ³ molecule ⁻¹ s ⁻¹)
Benzene	1.2 x 10 ⁻¹²
Toluene	5.6 x 10 ⁻¹²
o-Xylene	1.4 x 10 ⁻¹¹
p-Xylene	1.4 x 10 ⁻¹¹
Formaldehyde	9.0 x 10 ⁻¹²
Acetaldehyde	1.5 x 10 ⁻¹¹
Isoprene	1.0 x 10 ⁻¹⁰

Table 3: Rate Constants for Reactions of OH with Halocarbons[\[18\]](#)

Compound	kOH (cm ³ molecule ⁻¹ s ⁻¹)
Methyl Chloride (CH ₃ Cl)	3.6 x 10 ⁻¹⁴
Dichloromethane (CH ₂ Cl ₂)	1.1 x 10 ⁻¹³
Chloroform (CHCl ₃)	1.0 x 10 ⁻¹³
Methyl Bromide (CH ₃ Br)	9.9 x 10 ⁻¹⁵

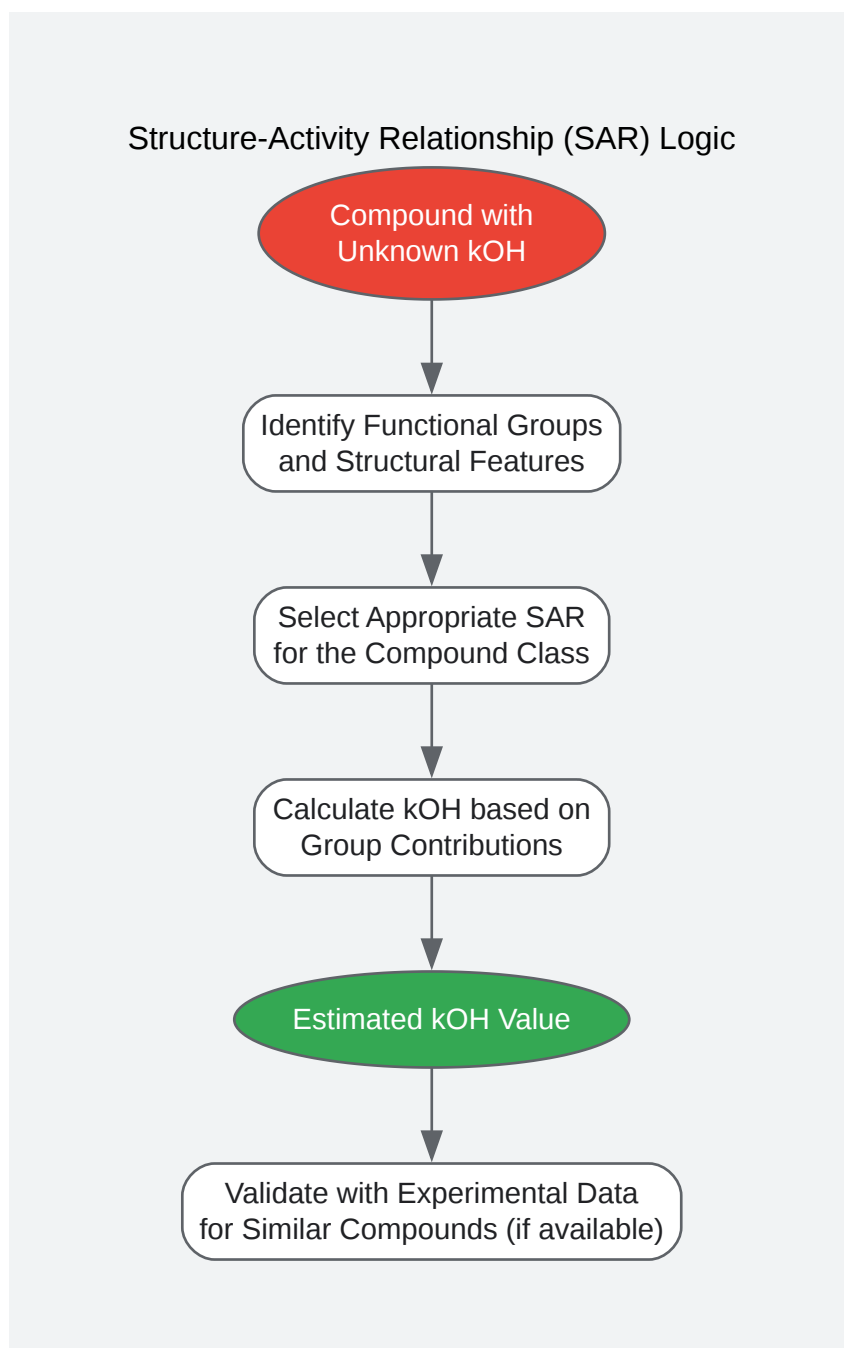
Table 4: Rate Constants for Selected Inorganic Reactions

Reaction	kOH (cm ³ molecule ⁻¹ s ⁻¹)
OH + CO	2.4 x 10 ⁻¹³
OH + O ₃	7.3 x 10 ⁻¹⁴
OH + NO ₂	1.1 x 10 ⁻¹¹
OH + SO ₂	9.0 x 10 ⁻¹³

Structure-Activity Relationships (SARs)

For compounds where experimental data is unavailable, Structure-Activity Relationships (SARs) can be used to estimate k_{OH} values. These methods are based on the principle that the rate constant is a function of the molecular structure.^[19] SARs have been developed for various classes of organic compounds and can provide valuable estimates for screening purposes.^[19]

The logical relationship for applying SARs is depicted below.



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Caption: Logical flow for estimating k_{OH} using SARs.

Conclusion

The reaction rate constants of **hydroxyl radicals** are fundamental parameters for predicting the fate and impact of chemical compounds in various systems. This guide has provided an overview of the primary databases for retrieving these constants, detailed common

experimental protocols for their measurement, and presented a summary of key data. For researchers in atmospheric science, environmental chemistry, and drug development, a thorough understanding of these concepts and resources is essential for robust modeling and risk assessment.

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